

Furalaxyl chiral fungicides comparative analysis

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Compound Focus: Furalaxyl

CAS No.: 57646-30-7

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Acylalanine Fungicides: A Comparative Overview

Furalaxyl belongs to the **acylalanine fungicide** class. The table below summarizes key characteristics of this group, which are known for their systemic activity against Oomycetes and often exhibit enantioselective effects [1] [2].

Fungicide	Chirality	Active Enantiomer	Key Application & Notes
Furalaxyl	Chiral (R and S)	Information missing from search results	Used against downy mildews, late blight, and root rots; typically marketed as a racemate [3] [4].
Metalaxyl	Chiral (R and S)	R-enantiomer [1] [2] [5]	Fungicidal activity is almost entirely due to the R-enantiomer. Metalaxyl-M is the enriched, commercial form of the active R-enantiomer [1] [2].
Benalaxyl	Chiral (R and S)	R-enantiomer (higher activity) [1] [2]	Both enantiomers are active, but the R-enantiomer shows higher fungicidal activity and greater environmental toxicity [1] [2].

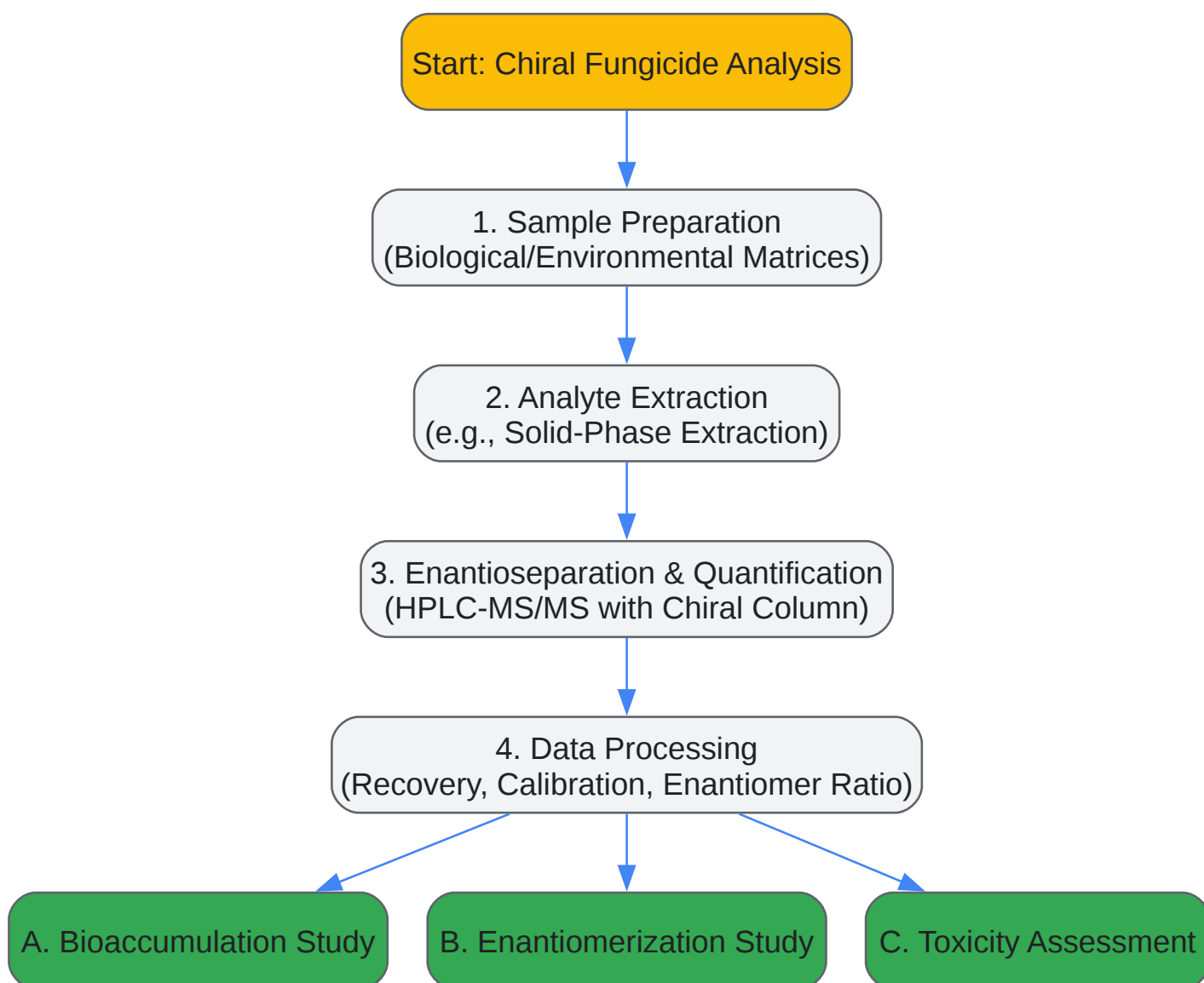
A core concept for this class is **enantiomerization**, where one enantiomer can convert into the other within biological systems. For example, exposure of either pure R- or S-**furalaxyl** to *Tenebrio molitor* (mealworm) larvae resulted in the formation of the other enantiomer, a phenomenon not observed in the wheat bran feed [3]. This indicates that the biological environment itself can dynamically alter the enantiomeric composition.

Analytical and Experimental Methodologies

The study of chiral pesticides relies on specialized analytical techniques to separate and quantify enantiomers.

- **Enantioseparation Technique:** The enantioselective analysis of **furalaxyl** in biological and environmental samples is performed using **High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS)** [3].
- **Chiral Column:** A common method for separating **furalaxyl** enantiomers uses a **ChiralPAK IC column** [3].
- **Assay Validation:** A typical experimental protocol involves validating the analytical method for accuracy. For **furalaxyl** in *Tenebrio molitor* larvae and wheat bran, this included demonstrating linear calibration curves (0.01-1.0 mg/L), high correlation coefficients ($r^2 > 0.998$), and acceptable average recoveries from fortified samples (76-94%) [3].

The following diagram illustrates the general workflow for investigating the environmental fate and bioaccumulation of a chiral fungicide like **furalaxyl**:



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Significance of Chirality in Agrochemicals

Understanding the "handedness" of pesticides is critical in modern agrochemistry for several reasons:

- **Reduced Environmental Load:** Applying only the biologically active enantiomer, instead of the racemic mixture, can achieve the same pest control with a lower amount of chemical, thereby reducing environmental contamination [4] [6].
- **Accurate Risk Assessment:** Enantiomers can have vastly different toxicological profiles and environmental fates. Risk assessments based on racemic mixtures may be inaccurate, as the less

active enantiomer could persist or cause unintended harm to non-target organisms [3] [5] [7].

- **Industry Trends:** A significant proportion of modern agrochemicals are chiral. As of 2023, about 43% of new chiral agrochemicals entered the market, with nearly 69% of them still being sold as racemic mixtures, highlighting the ongoing relevance and challenge of chirality [6].

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